

# BLI-489 solubility issues

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## Compound Focus: BLI-489

CAS No.: 623564-40-9

Cat. No.: S521542

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## BLI-489 Solubility Data

The table below summarizes the key quantitative data found in the search results.

Property	Value / Condition	Source / Context
Solubility in DMSO	$\geq 105$ mg/mL (320.82 mM)	Manufacturer's data sheet [1]
Solution Appearance	Light yellow to yellow solid [1]	-
Note on Solvent	Hygroscopic DMSO has a significant impact on solubility; use newly opened DMSO [1]	-

## Experimental Context and Protocol

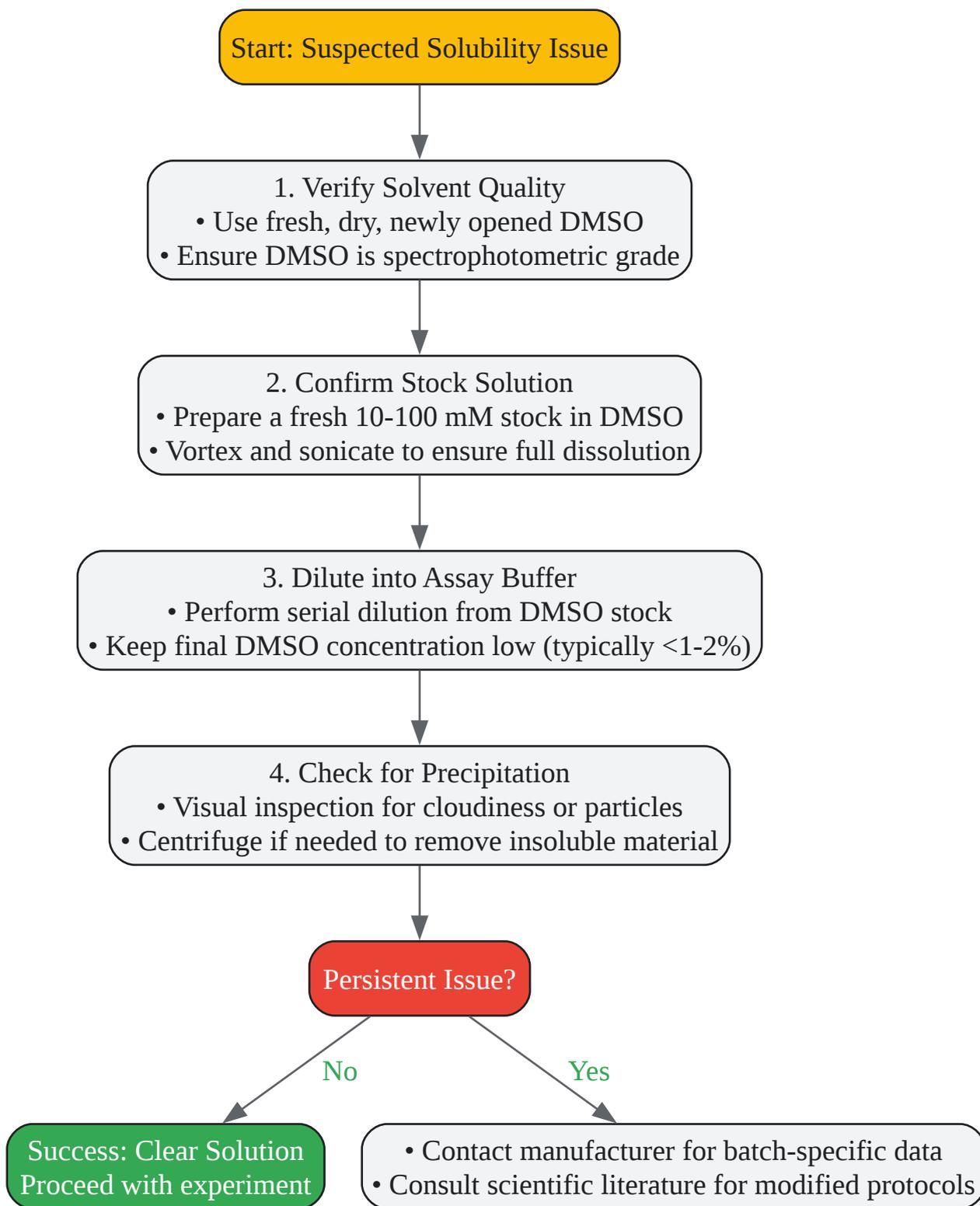
While a direct protocol for handling **BLI-489** solubility was not found, it is referenced in a scientific study that provides context for its typical use. The information below can serve as a guide for designing your experiments.

**Reference Experimental Context** **BLI-489** was evaluated as a benchmark inhibitor in a study screening cyclic boronates against various  $\beta$ -lactamases [2]. The assays measured the concentration needed to inhibit enzyme activity by 50% ( $IC_{50}$ ) under different conditions.

- **Enzymes Tested Against:** Class D carbapenem-hydrolyzing OXA variants (OXA-23 and OXA-48) [2].
- **Measurement:**  $IC_{50}$  values were determined with varying pre-incubation times (0 to 360 minutes) between the inhibitor and the enzyme [2].
- **Significance:** This context shows that **BLI-489** is active in biochemical assays and its inhibitory effect can be time-dependent, which is a crucial consideration for your own assay design.

## Suggested Troubleshooting Workflow

Based on general laboratory practice for handling compounds with similar solubility profiles, you can systematically address potential solubility issues by following the workflow below.



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## Recommendations for Further Action

Given the limited public troubleshooting data, I suggest you:

- **Contact the Manufacturer:** Reach out to MedChemExpress (MCE) directly for the most accurate and batch-specific Certificate of Analysis (CoA), which may contain detailed solubility profiles and handling instructions.
- **Consult the Literature:** Search for recent scientific papers that use **BLI-489** in their methodologies. The experimental sections often contain valuable, practical details on how the compound was successfully dissolved and used.

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## References

1. BLI-489 | Beta-lactamase Inhibitor [medchemexpress.com]
2. Cyclic Boronates Inhibit All Classes of  $\beta$ -Lactamases - PMC [pmc.ncbi.nlm.nih.gov]

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